

Application Notes: Modifying Polymer Crystallization with **Calcium Pimelate**

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Compound of Interest

Compound Name: Calcium pimelate

Cat. No.: B579524

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Introduction

Calcium pimelate is a dicarboxylate salt that serves as a highly effective nucleating agent, particularly for modifying the crystallization behavior of isotactic polypropylene (iPP).[1] In polymer science, nucleating agents are additives that accelerate crystallization by providing surfaces for polymer chains to organize into ordered crystalline structures.[2] The addition of **calcium pimelate** to iPP induces the formation of a specific crystal structure, the β -form, which can lead to significant improvements in the material's mechanical and thermal properties.[1][3] These enhancements make the resulting polymer more suitable for a range of applications, from automotive parts to advanced packaging.

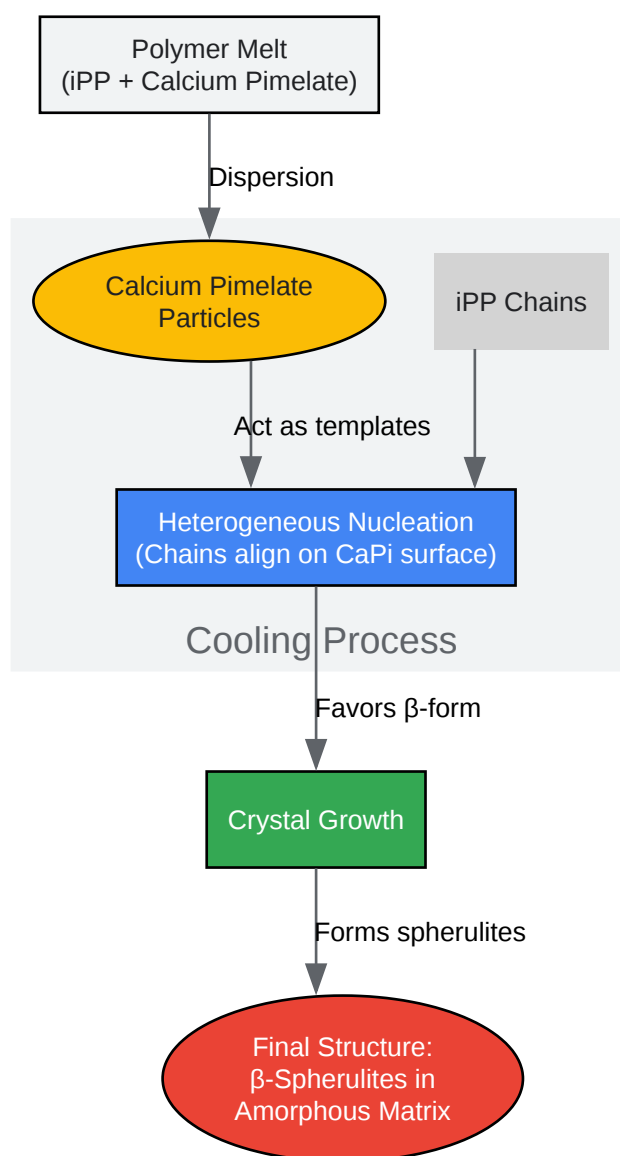
Mechanism of Action: β -Nucleation in Isotactic Polypropylene (iPP)

Isotactic polypropylene typically crystallizes into a stable monoclinic α -form, characterized by a spherulitic structure. However, the introduction of a specific β -nucleating agent like **calcium pimelate** promotes the formation of a metastable trigonal β -form.[4][5]

Calcium pimelate functions as a heterogeneous nucleating agent.[1] During the cooling of the polymer melt, the finely dispersed **calcium pimelate** particles act as templates. The polymer chains arrange themselves on the surface of these particles in a specific orientation that favors the growth of β -crystals. These crystals grow radially outwards, forming β -spherulites. This process occurs at a higher temperature compared to the natural crystallization of the α -form, which is a key indicator of effective nucleation.[6][7]

The resulting β -phase imparts distinct properties to the polypropylene, most notably a significant increase in toughness and impact strength, without compromising stiffness.[8][9] The efficiency of this process can be exceptionally high, with studies reporting the formation of up to 84.5% to 96.5% β -crystals, depending on the synthesis and dispersion method of the **calcium pimelate**. [6][8]

Mechanism of β -Nucleation by Calcium Pimelate



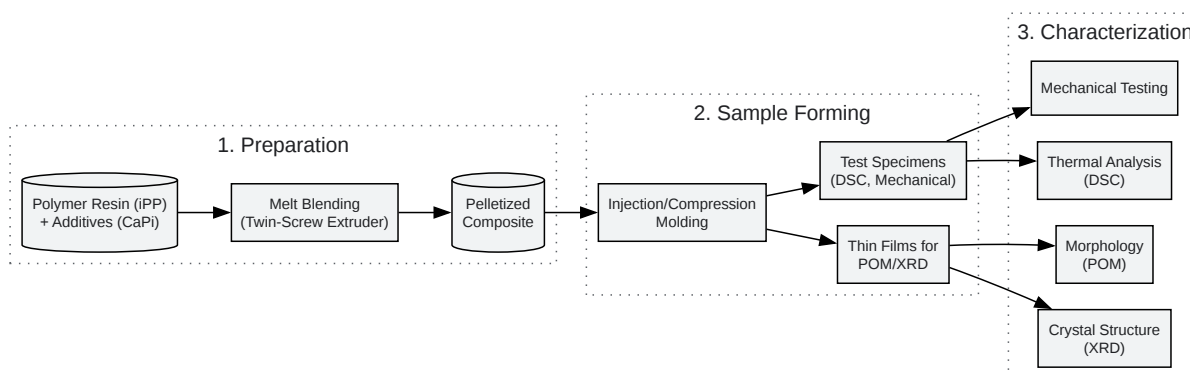
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Caption: Mechanism of β -Nucleation by **Calcium Pimelate**.

Experimental Protocols

This section provides detailed methodologies for preparing and characterizing polymers modified with **calcium pimelate**.

General Experimental Workflow



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References

- 1. Calcium pimelate | 19455-79-9 | Benchchem [benchchem.com]
- 2. mt.com [mt.com]
- 3. Crystallization of the β -Form of Polypropylene from the Melt with Reduced Entanglement of Macromolecules [mdpi.com]
- 4. Calcium coordination polymer containing dimethylphosphate ligands and exhibiting nucleating properties towards α and β crystal polymorphs of isotactic polypropylene - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.aip.org [pubs.aip.org]

- 6. Effect of Calcium Pimelate Prepared by Different Methods on Crystallization and Melting Behaviors of Polypropylene [plaschina.com.cn]
- 7. The Crystallization Kinetics of Polypropylene/Organo Montmorillonite Nanocomposites Modified with Calcium Pimelate | Scientific.Net [scientific.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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